

An In-depth Technical Guide to the Safety and Handling of 2-Methoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxybenzonitrile

Cat. No.: B147131

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This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Methoxybenzonitrile**. It is intended for researchers, scientists, and professionals in drug development and other fields who may handle this chemical. The information is compiled from various safety data sheets to ensure a thorough understanding of the associated hazards and the necessary precautions.

Section 1: Chemical Identification and Physical Properties

2-Methoxybenzonitrile, also known as o-methoxybenzonitrile or 2-cyanoanisole, is an organic compound used as an intermediate in chemical synthesis.^[1] Its fundamental identification and physical characteristics are summarized below.

Table 1: Chemical Identification

Identifier	Value
CAS Number	6609-56-9[2][3]
EC Number	229-559-0[3]
Molecular Formula	C ₈ H ₇ NO[4][5]
Molecular Weight	133.15 g/mol [4]
Synonyms	o-Methoxybenzonitrile, 2-Cyanoanisole, o-Anisonitrile[2][3][4]

| Appearance | Clear colorless to light yellow liquid or low melting solid[5] |

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	24.5 °C - 25 °C[2]
Boiling Point	135 °C at 12 mmHg[1] 256 °C 73 - 76 °C at 0.1 torr[2]
Density	1.093 g/mL at 25 °C[1]
Flash Point	113 °C (235.4 °F) - closed cup[6]
Refractive Index	n _{20/D} 1.5465[1]

| Solubility | Slightly soluble in water |

Section 2: Hazard Identification and Classification

2-Methoxybenzonitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides specific pictograms, signal words, and statements to communicate these hazards.

Table 3: GHS Hazard Classification

Category	Information
Pictogram	GHS07 (Exclamation Mark) [7]
Signal Word	Warning [3] [7] [8] or Danger
Hazard Statements	H302: Harmful if swallowed [3] [4] [8] [9] H312: Harmful in contact with skin [3] [4] [8] [9] H331 / H332: Toxic if inhaled / Harmful if inhaled [3] [4] [8] [9] H315: Causes skin irritation [3] [4] [7] [8] [9] H319: Causes serious eye irritation [3] [4] [7] [8] [9] H335: May cause respiratory irritation [3] [6] [7] [8] [9]

| Hazard Classes | Acute Toxicity, Oral (Category 4)[\[4\]](#)[\[10\]](#) Acute Toxicity, Dermal (Category 4)[\[4\]](#)[\[10\]](#) Acute Toxicity, Inhalation (Category 3/4)[\[3\]](#)[\[10\]](#) Skin Irritation (Category 2)[\[4\]](#)[\[7\]](#) Serious Eye Irritation (Category 2)[\[7\]](#)[\[10\]](#) Specific target organ toxicity — single exposure (Category 3), Respiratory system[\[6\]](#)[\[7\]](#)[\[10\]](#) |

Table 4: GHS Precautionary Statements

Type	P-Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors /spray. [3] [7] [8] [9]
	P264	Wash skin thoroughly after handling. [10]
	P270	Do not eat, drink or smoke when using this product. [9] [11]
	P271	Use only outdoors or in a well-ventilated area. [7] [9] [11]
	P280	Wear protective gloves/protective clothing/eye protection/face protection. [3] [7] [8] [9] [11]
Response	P301 + P310 / P312	IF SWALLOWED: Immediately call a POISON CENTER/doctor. [11] Call a POISON CENTER or doctor if you feel unwell. [9] [10] [12]
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [7] [9] [10] [11]
	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3] [7] [9] [11]
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3] [7] [9] [10]
	P312	Call a POISON CENTER or doctor if you feel unwell. [9]

Type	P-Code	Statement
	P330	Rinse mouth.[9][11]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[9][11]
	P405	Store locked up.[3][10][11]

| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant.[7][9] |

Section 3: Emergency Procedures and First Aid Protocols

Immediate and appropriate first aid is critical in the event of exposure. The following protocols are based on standard recommendations for this chemical.

General Protocol:

- In all cases of exposure, consult a physician.[3]
- Show the Safety Data Sheet to the medical professional in attendance.[3]

Experimental Protocol: First Aid for Inhalation

- Immediately remove the affected individual from the area of exposure to fresh air.[2][3][10]
- Keep the person warm and at rest in a position comfortable for breathing.[3][7]
- If breathing is difficult, administer oxygen.[2][13]
- If the individual is not breathing, begin artificial respiration immediately.[2][3] Do not use the mouth-to-mouth method if the substance was inhaled; use a proper respiratory medical device.[2]
- Seek immediate medical attention.[3][10][13]

Experimental Protocol: First Aid for Skin Contact

- Immediately remove all contaminated clothing and shoes.[\[2\]](#)[\[11\]](#)
- Wash the affected skin area immediately and thoroughly with plenty of soap and water for at least 15-20 minutes.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- For minor contact, avoid spreading the material to unaffected skin.[\[2\]](#)
- If skin irritation occurs or persists, seek medical advice.[\[10\]](#)
- Wash contaminated clothing before reuse.[\[7\]](#)[\[10\]](#)

Experimental Protocol: First Aid for Eye Contact

- Immediately flush the eyes with large amounts of running water for at least 15-20 minutes, holding the eyelids apart to ensure thorough rinsing.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[10\]](#)
- If present and easy to do, remove contact lenses.[\[3\]](#)[\[7\]](#)[\[10\]](#) Continue rinsing.
- Consult an ophthalmologist or seek immediate medical attention.[\[3\]](#)[\[7\]](#)

Experimental Protocol: First Aid for Ingestion

- If the person is conscious, rinse their mouth thoroughly with water.[\[3\]](#)[\[7\]](#)[\[10\]](#)
- Never give anything by mouth to an unconscious person.[\[3\]](#)
- Do NOT induce vomiting.[\[11\]](#)
- Call a physician or a poison control center immediately.[\[10\]](#)[\[11\]](#)

Section 4: Fire and Explosion Hazard Data

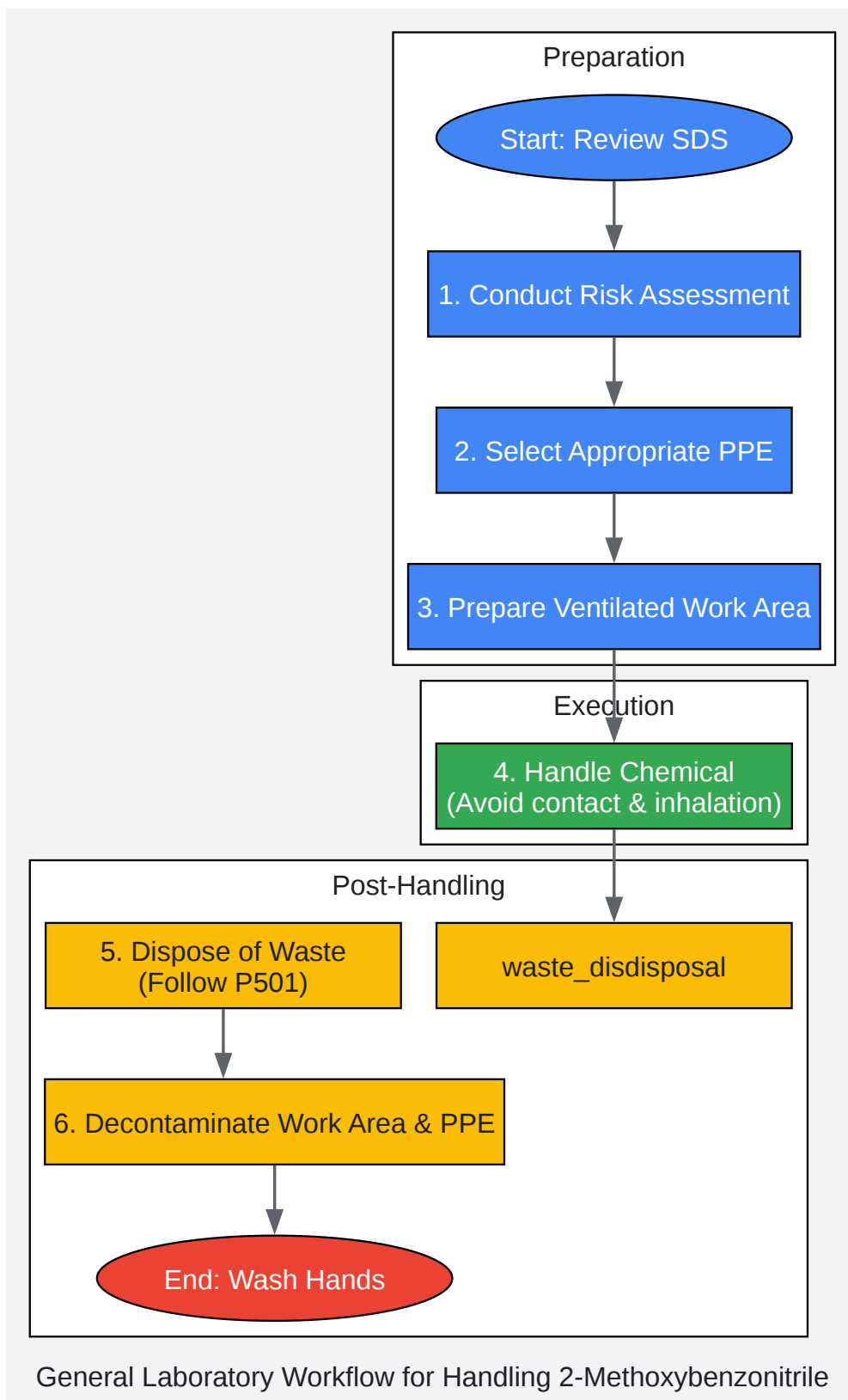
While classified as a combustible liquid, **2-Methoxybenzonitrile** requires preheating before ignition can occur.[\[3\]](#)

Firefighting Protocol:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Specific Hazards: In a fire, irritating, corrosive, and/or toxic gases may be produced, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[2\]](#)[\[9\]](#)
Vapors may be heavier than air and can spread along floors.[\[12\]](#)
- Protective Actions:
 - Wear a positive pressure self-contained breathing apparatus (SCBA) and full chemical protective clothing.[\[2\]](#)[\[7\]](#)[\[13\]](#)
 - Move undamaged containers from the immediate hazard area if it can be done safely.[\[7\]](#)
 - Do not allow fire-extinguishing water to enter drains or surface water.[\[7\]](#)

Section 5: Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize risk to personnel and the environment. The following workflow and protocols outline the necessary steps for safe management.



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Caption: General Laboratory Workflow for Handling **2-Methoxybenzonitrile**

Protocol for Safe Handling:

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[7]
- Avoid Inhalation: Do not breathe vapors or mists.[7][13]
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[7][13][14]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[7][10] Do not eat, drink, or smoke in the work area.[9][11]
- Clothing: Remove and wash contaminated clothing before reuse.[7]

Protocol for Safe Storage:

- Container: Keep the container tightly closed when not in use.[9][13][15]
- Location: Store in a cool, dry, and well-ventilated area.[7][13][15]
- Security: Store in a locked-up area accessible only to authorized personnel.[3][10][11][12]
- Incompatibilities: Keep away from incompatible substances such as strong oxidizing agents and strong acids.[7][9]
- Storage Class: This chemical falls under Storage Class 10 for combustible liquids.[6]

Section 6: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are required to prevent exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area.[7]
- Mechanical exhaust systems or a chemical fume hood are recommended.[7][13]

- A safety shower and eyewash station must be readily available and in close proximity to the workstation.[7][15]

Table 5: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or eyeshields conforming to EN166 (EU) or NIOSH (US) standards.[6][14]
Skin Protection	Wear compatible, chemical-resistant gloves.[2] [7] Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[2][7][13]

| Respiratory Protection | If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7][13] For higher-risk scenarios, a positive pressure self-contained breathing apparatus (SCBA) may be required.[2] |

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of 2-Methoxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147131#2-methoxybenzonitrile-safety-handling-and-msds-information]

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